

# Ethacizine HCl sodium channel blockade

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

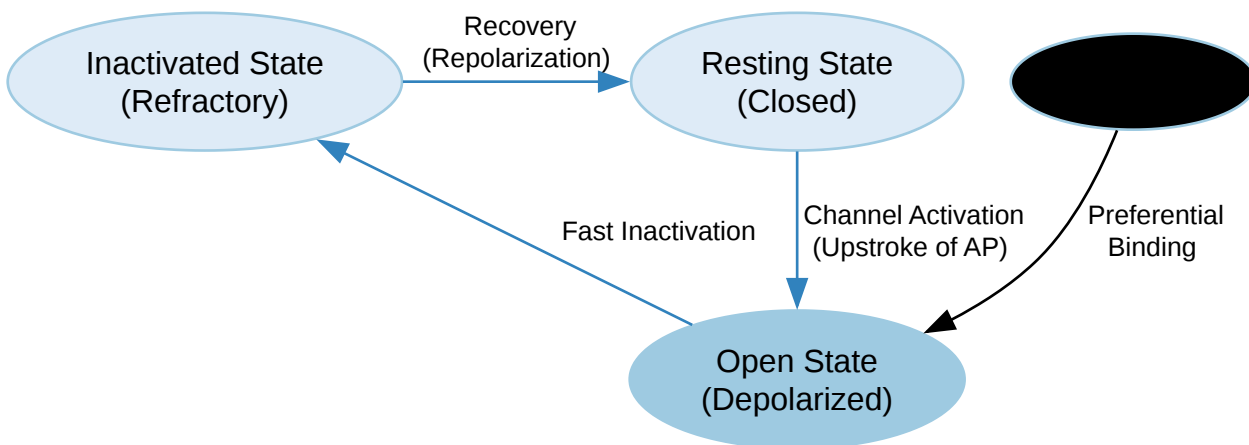
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## Mechanism of Sodium Channel Blockade

Ethacizine exerts its antiarrhythmic effect primarily by inhibiting voltage-gated sodium channels (Nav) in cardiac myocytes. This action is **use-dependent**, meaning the blocking effect is stronger at faster heart rates when channels are opening more frequently [1] [2].

- **State-Specific Binding:** Ethacizine preferentially binds to **open** sodium channels during phase 0 of the cardiac action potential [1]. This is visualized in the diagram below.



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*Ethacizine preferentially blocks sodium channels in the open state during depolarization.*

- **Conduction Slowing:** By blocking sodium influx, Ethacizine reduces the rate of depolarization ( $V_{max}$ ), slowing electrical impulse conduction through the atria, ventricles, and His-Purkinje system [3] [4] [5].
- **Minimal Repolarization Impact:** Unlike Class III antiarrhythmics, Ethacizine has little effect on action potential duration or the effective refractory period, reducing risk of torsades de pointes [5].

## Experimental Data and Protocols

Key experimental findings and methodologies from foundational studies provide evidence for Ethacizine's effects.

**Table 1: Key Electrophysiological Parameters of Ethacizine**

Parameter / Model	Effect of Ethacizine	Experimental Context	Source
Tonic Block ( $V_{max}$ reduction)	ED <sub>50</sub> : ~1 $\mu$ M	Frog ventricular cells (Patch clamp)	[1]
Use-Dependent Block (at 2 Hz)	~42% $V_{max}$ reduction	Frog ventricular cells (Patch clamp)	[1]
Recovery from Block	Time constant: ~27 s	Canine ventricular muscle (Microelectrode)	[1]
Single-Channel Open Probability	Significant decrease	Rat cardiomyocytes (Cell-attached patch clamp)	[2]
Single-Channel First Latency	Significant increase	Rat cardiomyocytes (Cell-attached patch clamp)	[2]

## Detailed Experimental Protocols

- **Cell-Attached Patch Clamp (Single-Channel):** This protocol assessed use-dependent block in single sodium channels of isolated adult rat ventricular cells [2]. Key parameters included peak open

probability, first latency, and fraction of null sweeps.

- **Whole-Cell Patch Clamp (Macroscopic Currents):** This method quantified tonic and use-dependent block of calcium-augmented sodium current in frog ventricular cells [1].
- **Conventional Microelectrode (Tissue Preparation):** This technique measured use-dependent block of maximum depolarization rate ( $V_{max}$ ) and action potential parameters in canine ventricular muscle [1].

## Comparative Pharmacology

Ethacizine is a phenothiazine derivative, and its structure-activity relationship provides insight into its specific mechanism.

**Table 2: Ethacizine vs. Related Antiarrhythmic Agents**

Feature	Ethacizine	Flecainide (Class Ic)	Ethmozine (Moricizine)
Vaughan-Williams Class	Class Ic	Class Ic	Class Ic
Primary Molecular Target	Cardiac Sodium Channel (Nav1.5)	Cardiac Sodium Channel (Nav1.5)	Cardiac Sodium Channel (Nav1.5)
Use-Dependent Block	Potent, slow kinetics	Potent, slow kinetics	Less potent than Ethacizine
Recovery Kinetics	Slow (~27 s)	Slow (~12 s)	Not specified in sources
Additional Targets	L-type Calcium Channel (weaker)	L-type Calcium Channel (weaker)	Not specified in sources

## Research and Clinical Implications

Ethacizine's potent sodium channel blockade has important therapeutic and safety implications.

- **Therapeutic Efficacy:** Effective for ventricular and supraventricular arrhythmias by slowing conduction and terminating re-entrant circuits [5].
- **Proarrhythmic Potential:** Like other Class Ic agents, Ethacizine can be proarrhythmic in patients with structural heart disease or ischemia [5].
- **Pharmacokinetics:** Well-absorbed orally, hepatically metabolized, and renally excreted [5].

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## References

1. | 25 Publications | 128 Citations | Top Authors Ethacizine [scispace.com]
2. Single channel current in rat cardiomyocytes: use-dependent... sodium [pubmed.ncbi.nlm.nih.gov]
3. Ethacizine hydrochloride (Ethacizin) | Antiarrhythmic Agent [medchemexpress.com]
4. Ethacizine hydrochloride - Antiarrhythmic Agent [dcchemicals.com]
5. What is the mechanism of Ethacizine ? [synapse.patsnap.com]

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